

# Application Notes and Protocols: Ethyl 3-amino-3-oxopropanoate Mediated Cyclization

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## Compound of Interest

Compound Name: Ethyl 3-amino-3-oxopropanoate

Cat. No.: B1267595

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## Introduction

**Ethyl 3-amino-3-oxopropanoate**, also known as ethyl malonamate, is a versatile C3 synthon widely employed in synthetic organic chemistry for the construction of a variety of heterocyclic scaffolds. Its bifunctional nature, possessing both an amide and an ester group, allows for facile cyclocondensation reactions with various electrophilic partners to yield substituted pyridones and pyrimidines, which are key structural motifs in many biologically active compounds and pharmaceutical agents.

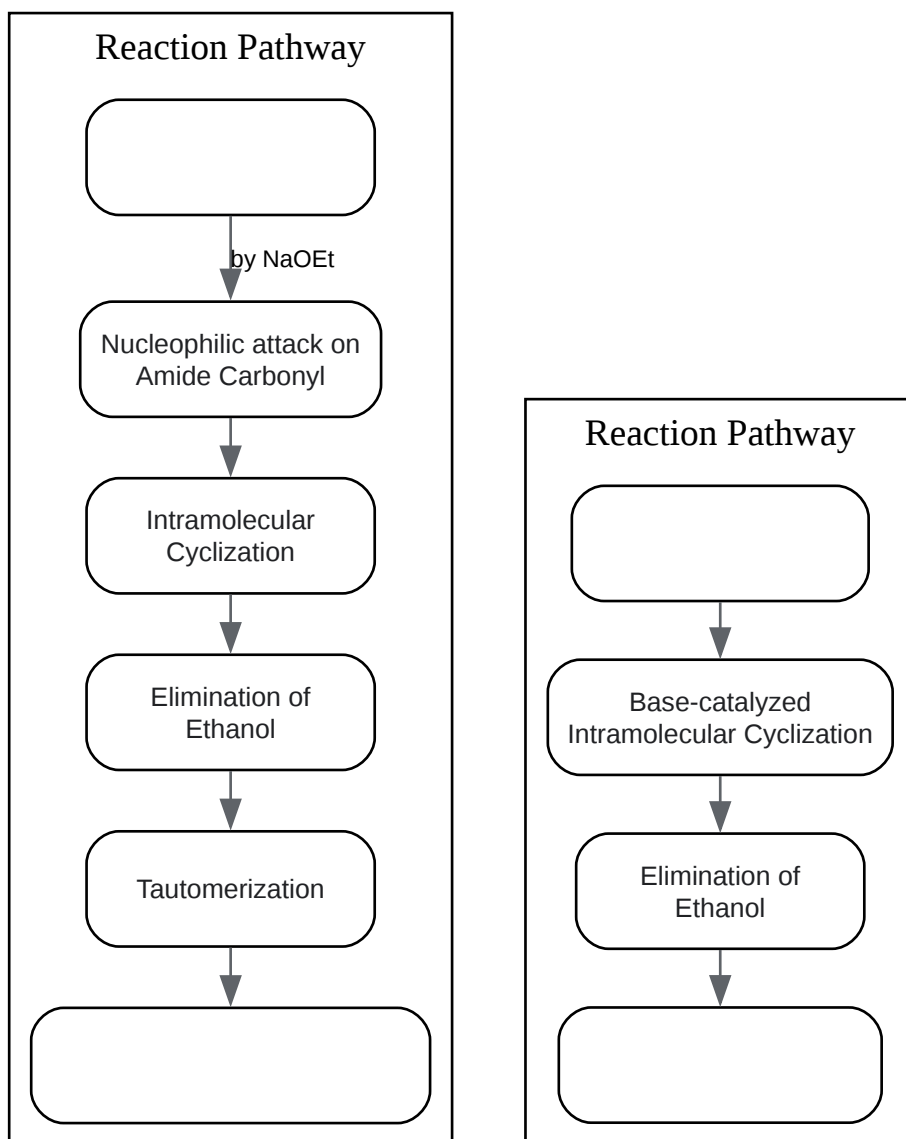
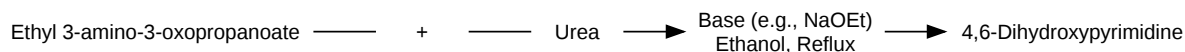
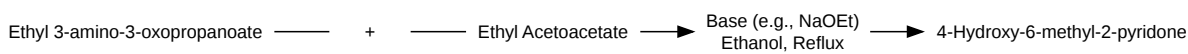
These application notes provide detailed protocols for two common and efficient cyclization reactions utilizing **ethyl 3-amino-3-oxopropanoate**: the synthesis of a substituted 4-hydroxy-2-pyridone via a modified Guareschi-Thorpe reaction and the formation of a pyrimidinedione through condensation with urea.

## Key Cyclization Reactions

### Synthesis of 4-Hydroxy-6-methyl-2-pyridone

This protocol describes the cyclocondensation of **ethyl 3-amino-3-oxopropanoate** with a  $\beta$ -ketoester, specifically ethyl acetoacetate, to yield a substituted 4-hydroxy-2-pyridone. This reaction is a variation of the classic Guareschi-Thorpe pyridine synthesis.

Reaction Scheme:



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